

Application Notes and Protocols for Rivastigmine Metabolite-d6 Stock Solution Preparation

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Compound of Interest

Compound Name: *Rivastigmine metabolite-d6*

Cat. No.: *B15560019*

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Introduction

Rivastigmine is a cholinesterase inhibitor used in the management of dementia associated with Alzheimer's and Parkinson's diseases.[1][2] Its therapeutic effect is primarily achieved by increasing the levels of acetylcholine in the brain through the inhibition of both acetylcholinesterase (AChE) and butyrylcholinesterase (BuChE).[2][3][4] The major metabolite of rivastigmine is NAP 226-90, formed by cholinesterase-mediated hydrolysis. For accurate quantification of rivastigmine and its metabolite in biological matrices, a stable isotope-labeled internal standard, such as **Rivastigmine metabolite-d6** (NAP 226-90-d6), is crucial for reliable bioanalytical methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS).[5][6]

This document provides detailed protocols for the preparation of a **Rivastigmine metabolite-d6** stock solution and its application in the quantitative analysis of rivastigmine's primary metabolite.

Chemical and Physical Data

A summary of the chemical and physical properties of Rivastigmine metabolite and its deuterated analog is provided in the table below.

Property	Rivastigmine Metabolite (NAP 226-90)	Rivastigmine metabolite-d6 (NAP 226-90-d6)
Synonyms	(S)-3-(1-(dimethylamino)ethyl)phenol, 3-[(1S)-1-(dimethylamino)ethyl]phenol	(S)-3-(1-(Dimethylamino)ethyl)phenol-d6
Molecular Formula	C ₁₀ H ₁₅ NO	C ₁₀ H ₉ D ₆ NO
Molecular Weight	165.23 g/mol	171.27 g/mol (approx.)
CAS Number	139306-10-8	1217706-31-4
Appearance	White to off-white solid	Solid
Solubility	Soluble in DMSO (≥ 200 mg/mL), DMF (30 mg/ml), Ethanol (30 mg/ml)	Information not widely available, but expected to be soluble in similar organic solvents like methanol and acetonitrile.

Experimental Protocols

Preparation of Rivastigmine Metabolite-d6 Stock Solution

This protocol outlines the steps for preparing a 1 mg/mL primary stock solution of **Rivastigmine metabolite-d6**.

Materials:

- **Rivastigmine metabolite-d6** (neat powder)
- Methanol (LC-MS grade)

- Calibrated analytical balance
- Volumetric flask (e.g., 1 mL or 5 mL, Class A)
- Calibrated pipettes
- Amber glass vials with screw caps

Procedure:

- **Equilibration:** Allow the vial containing the lyophilized **Rivastigmine metabolite-d6** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh a precise amount (e.g., 1 mg) of the **Rivastigmine metabolite-d6** powder using a calibrated analytical balance.
- **Dissolution:** Quantitatively transfer the weighed powder to a clean, dry volumetric flask. Add a small amount of methanol to dissolve the powder completely.
- **Dilution:** Once dissolved, bring the solution to the final volume with methanol.
- **Homogenization:** Cap the flask and invert it several times to ensure a homogeneous solution.
- **Storage:** Transfer the stock solution to a clearly labeled amber glass vial. Store the solution at -20°C for long-term storage. For short-term use, refrigeration at 2-8°C is acceptable.

Preparation of Working Solutions

Working solutions are prepared by diluting the primary stock solution to the desired concentrations for spiking into calibration standards and quality control samples.

Procedure:

- Prepare a series of working solutions by serially diluting the 1 mg/mL primary stock solution with a suitable solvent, typically the mobile phase or a mixture similar to the initial chromatographic conditions (e.g., 50:50 methanol:water).

- The concentration of the final internal standard working solution should be optimized based on the LC-MS/MS instrument response and the expected analyte concentrations in the study samples.

LC-MS/MS Method for Quantification of Rivastigmine Metabolite

The following is a general LC-MS/MS method that can be adapted for the quantification of Rivastigmine metabolite (NAP 226-90) using **Rivastigmine metabolite-d6** as an internal standard.

Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample, add the internal standard working solution.
- Add 200 µL of cold methanol to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at high speed (e.g., 10,000 rpm) for 10 minutes.
- Transfer the supernatant to a clean tube and inject a portion into the LC-MS/MS system.

Chromatographic Conditions:

Parameter	Condition
Column	C18 reverse-phase column (e.g., 150 x 2.0 mm, 3 µm)
Mobile Phase A	10 mM Ammonium Hydroxide in Water
Mobile Phase B	Methanol
Gradient	Optimized gradient from low to high organic content
Flow Rate	0.2 - 0.4 mL/min
Column Temperature	40°C
Injection Volume	5 - 25 µL

Mass Spectrometric Conditions:

Parameter	Condition
Ionization Source	Electrospray Ionization (ESI) in Positive Mode
Detection Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	To be determined by direct infusion of the analyte and internal standard.

Stability of Stock Solution

The stability of the **Rivastigmine metabolite-d6** stock solution should be thoroughly evaluated to ensure the accuracy of the quantitative data.

Recommendations:

- Short-term stability: Assess the stability at room temperature for the expected duration of sample preparation.
- Long-term stability: Evaluate the stability under the chosen storage conditions (-20°C or -80°C) over the intended period of use.

- Freeze-thaw stability: Determine the stability after multiple freeze-thaw cycles.

Stability is typically assessed by comparing the response of the aged solution to that of a freshly prepared solution, with a difference of less than 15% being generally acceptable.

Visualizations

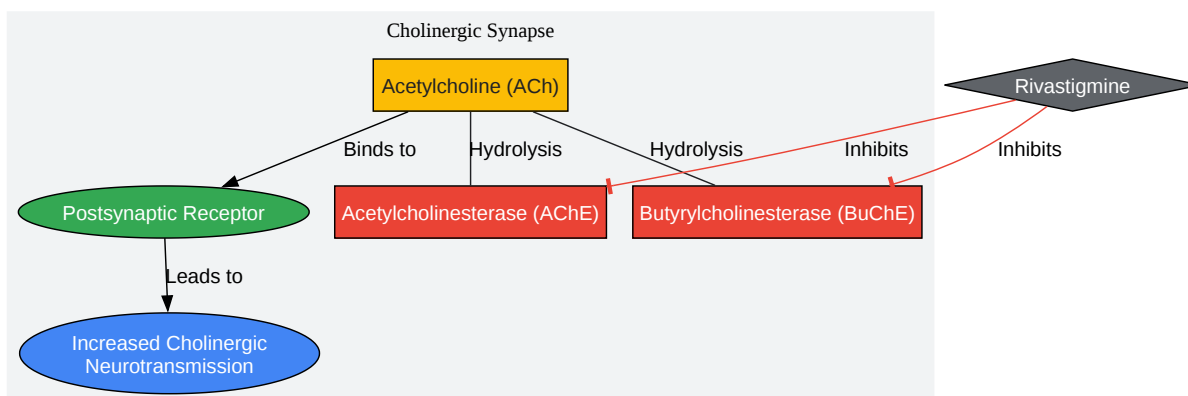
Experimental Workflow



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Caption: Workflow for the preparation and use of **Rivastigmine metabolite-d6** internal standard.

Signaling Pathway of Rivastigmine



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